

Commercial suppliers of 2,7-Dibromo-4,5,9,10-tetrahydropyrene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,7-Dibromo-4,5,9,10-tetrahydropyrene

Cat. No.: B178296

[Get Quote](#)

An In-depth Technical Guide to **2,7-Dibromo-4,5,9,10-tetrahydropyrene** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,7-Dibromo-4,5,9,10-tetrahydropyrene**, a key intermediate in the synthesis of various pyrene derivatives. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science, offering detailed information on commercial suppliers, experimental protocols, and relevant chemical data.

Commercial Suppliers

The procurement of high-quality starting materials is a critical first step in any research and development endeavor. **2,7-Dibromo-4,5,9,10-tetrahydropyrene** (CAS No. 17533-36-7) is available from several commercial suppliers. The following table summarizes key quantitative data from a selection of these vendors to facilitate easy comparison.

Supplier	Catalog Number	Purity	Available Quantities	Additional Information
Chemicalbridge	CB046362[1]	98%[1]	1g, 5g[1]	Delivery time is estimated at 2-3 weeks.[1]
ChemScene	CS-0118331	>98%	10mM (in 1mL DMSO), 5mg, 10mg, 50mg, 100mg	Offers custom synthesis and production services.
GlpBio	GB54145[2]	>98%	Not specified	Products are for research use only.[2]
崇浩光電科技股份有限公司	YSZC1965[3]	Not specified	Not specified	

Experimental Protocols

The synthesis of **2,7-Dibromo-4,5,9,10-tetrahydropyrene** is a crucial process for its application in further chemical reactions. A high-yield synthesis method has been reported in the literature.

Synthesis of 2,7-Dibromo-4,5,9,10-tetrahydropyrene[4][5]

This protocol is based on the bromination of 4,5,9,10-tetrahydropyrene.

Materials:

- 4,5,9,10-tetrahydropyrene
- Bromine (Br₂)
- Iron(III) chloride hydrate (FeCl₃·H₂O)
- Water (H₂O)

- Carbon disulfide (CS₂)

Procedure:

- The bromination of 4,5,9,10-tetrahydropyrene is conducted at room temperature overnight.
[4][5]
- Bromine is used as the brominating agent in the presence of iron(III) chloride hydrate, which acts as a catalyst.[4][5]
- Water is utilized as the solvent for this reaction step.[4][5]
- This initial step has been reported to yield **2,7-dibromo-4,5,9,10-tetrahydropyrene** with a remarkable 99% efficiency.[4][5]

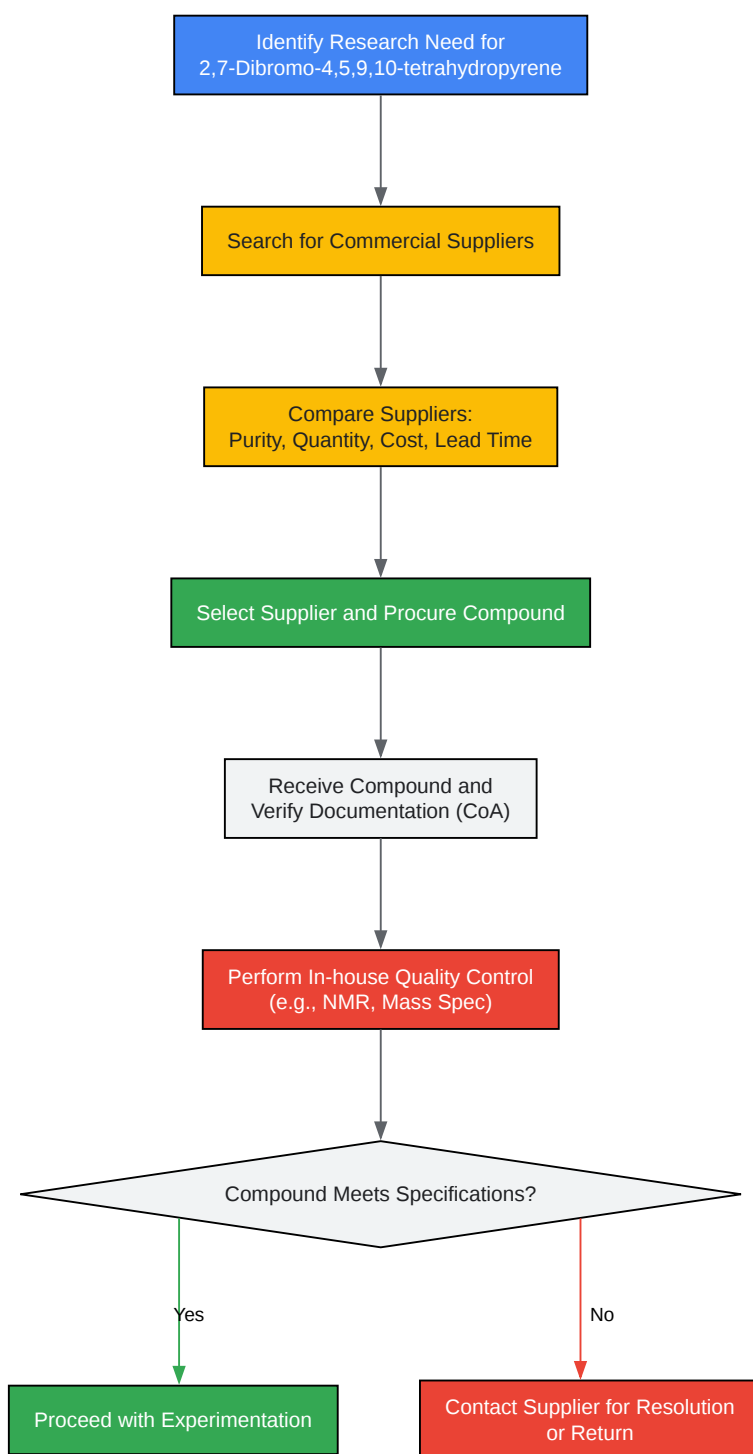
Subsequent Aromatization to 2,7-Dibromopyrene:

The synthesized **2,7-Dibromo-4,5,9,10-tetrahydropyrene** can be further processed to yield 2,7-dibromopyrene.

- The intermediate, **2,7-dibromo-4,5,9,10-tetrahydropyrene**, is subjected to further bromination.[4][5]
- This reaction is carried out at room temperature for a duration of 4 hours.[4][5]
- Bromine is used in the presence of carbon disulfide as the solvent.[4][5]
- This step results in the formation of 2,7-dibromopyrene with a conversion rate of 73%.[4][5]

Logical Workflow for Procurement and Quality Assessment

The following diagram illustrates a logical workflow for researchers from the initial identification of a need for **2,7-Dibromo-4,5,9,10-tetrahydropyrene** through to its use in experimentation.



[Click to download full resolution via product page](#)

Caption: Procurement and Quality Control Workflow.

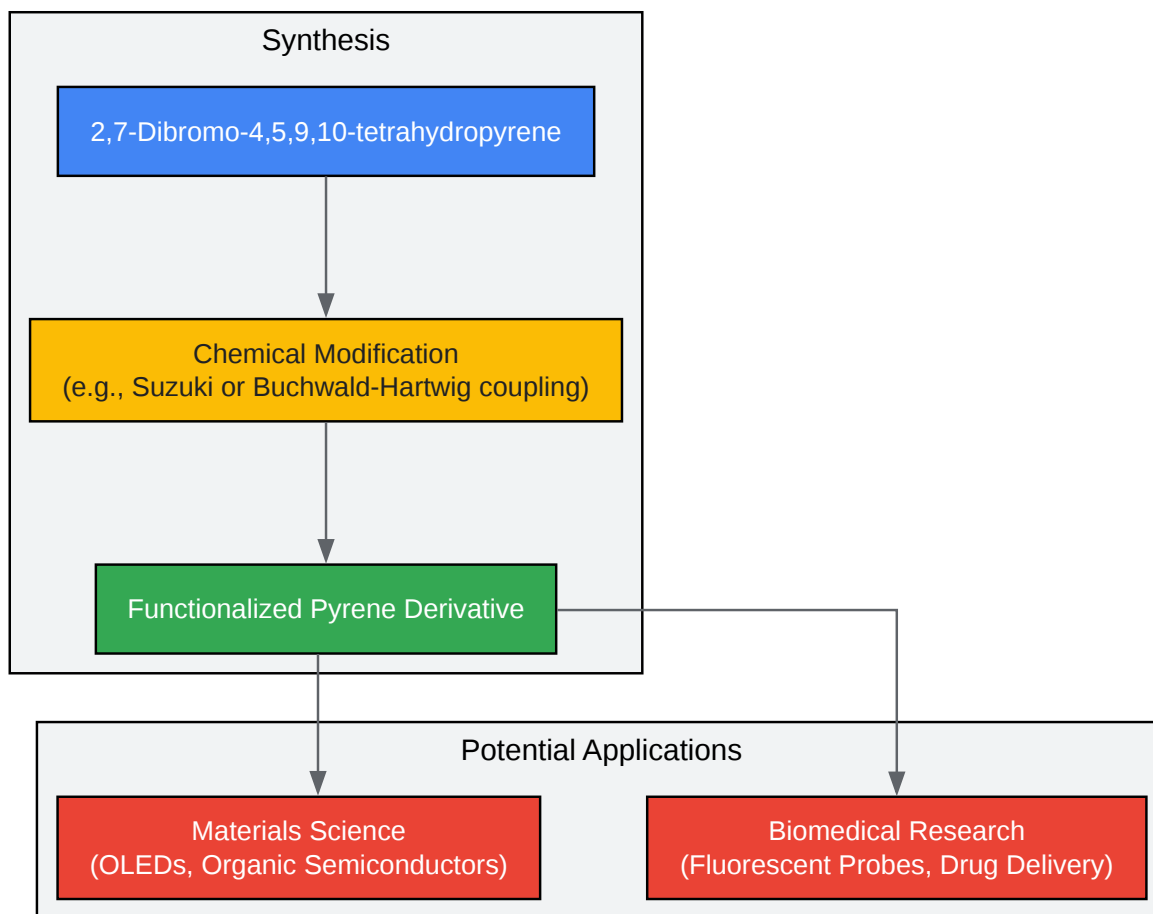
Signaling Pathways and Applications

While **2,7-Dibromo-4,5,9,10-tetrahydropyrene** is primarily a synthetic intermediate, its derivatives have potential applications in various fields. The pyrene core is known for its unique photophysical properties, making it a valuable component in the development of:

- **Organic Light-Emitting Diodes (OLEDs):** Pyrene derivatives are often investigated for their use as blue-emitting materials.
- **Fluorescent Probes:** The sensitivity of the pyrene excimer to its local environment allows for its use in sensing and imaging applications.
- **Organic Semiconductors:** The extended π -system of pyrene-based molecules makes them candidates for use in organic field-effect transistors and other electronic devices.

The functionalization at the 2 and 7 positions, facilitated by the dibromo intermediate, allows for the tuning of the electronic and photophysical properties of the final pyrene-based molecules. The specific signaling pathways involved would be dependent on the final application, for instance, in the context of a fluorescent probe for a biological system, it might be designed to interact with a specific cellular target.

The following diagram illustrates a generalized pathway from the starting material to potential applications.



[Click to download full resolution via product page](#)

Caption: From Intermediate to Application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,7-Dibromo-4,5,9,10-tetrahydropyrene, 17533-36-7-Chemicalbridge-Chemicalbridge [chemicalbridge.co.uk]

- 2. glpbio.com [glpbio.com]
- 3. yottadeft.com [yottadeft.com]
- 4. Bromopyrene Symphony: Synthesis and Characterisation of Isomeric Derivatives at Non-K Region and Nodal Positions for Diverse Functionalisation Strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Commercial suppliers of 2,7-Dibromo-4,5,9,10-tetrahydropyrene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b178296#commercial-suppliers-of-2-7-dibromo-4-5-9-10-tetrahydropyrene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com